

# Technical Guide: Physicochemical Properties of Zn(II) Mesoporphyrin IX

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## Compound of Interest

Compound Name: *Zn(II) Mesoporphyrin IX*

Cat. No.: B224689

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This document provides a concise summary of the core physicochemical properties of **Zn(II) Mesoporphyrin IX**, a key compound in various research applications, including the study of heme oxygenase inhibition and artificial photosynthetic systems.[\[1\]](#)[\[2\]](#)

## Quantitative Data Summary

The fundamental molecular properties of **Zn(II) Mesoporphyrin IX** are presented in the table below. This data is essential for experimental design, solution preparation, and analytical characterization.

Property	Value
Chemical Formula	C <sub>34</sub> H <sub>36</sub> N <sub>4</sub> O <sub>4</sub> Zn <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	630.06 g/mol <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	628.2028 u <a href="#">[1]</a>
CAS Number	14354-67-7 <a href="#">[1]</a> <a href="#">[2]</a>

Note: The molecular weight may vary slightly between different sources and batches due to factors such as hydration.[\[1\]](#)

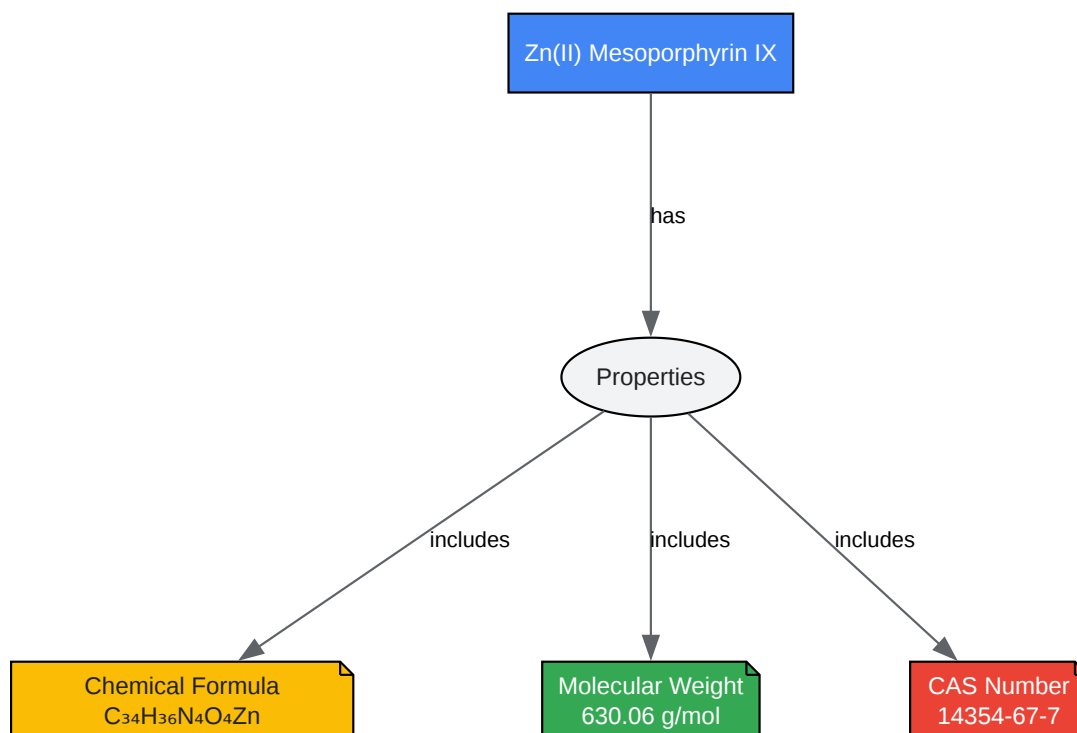
## Experimental Protocols

Detailed experimental protocols for the determination of chemical formula and molecular weight typically involve the following standard analytical techniques:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule. By ionizing the compound and measuring its mass-to-charge ratio, the elemental composition can be accurately deduced, leading to the confirmation of the chemical formula.
- **Elemental Analysis:** This technique provides the percentage composition of individual elements (Carbon, Hydrogen, Nitrogen, etc.) within the compound. The empirical formula is derived from these percentages, which is then reconciled with the molecular weight to establish the definitive molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the chemical structure of the molecule, confirming the arrangement of atoms and functional groups as predicted by the chemical formula.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound and its fundamental chemical properties.



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Caption: Relationship between **Zn(II) Mesoporphyrin IX** and its key identifiers.

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## References

- 1. medkoo.com [medkoo.com]
- 2. Zn(II) Mesoporphyrin IX | [frontierspecialtychemicals.com]
- 3. Frontier Specialty Chemicals Zn(II) Mesoporphyrin IX, 14354-67-7. MFCD09265024, | Fisher Scientific [fishersci.com]

- 4. [scbt.com](#) [[scbt.com](#)]
- 5. [scbt.com](#) [[scbt.com](#)]
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